

Essential Safety and Logistics for Handling Dibenzosuberene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dibenzosuberene*

Cat. No.: *B194781*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide to the safe handling, use, and disposal of **Dibenzosuberene**. Adherence to these procedures is critical to ensure personnel safety and regulatory compliance in the laboratory environment. The information is compiled from authoritative Safety Data Sheets (SDS) to build trust and provide value beyond the product itself.

Hazard Identification and Risk Assessment

Dibenzosuberene is a chemical that requires careful handling due to its potential health effects. Based on available safety data, the primary hazards are:

- **Serious Eye Irritation:** The substance can cause significant irritation upon contact with the eyes.^{[1][2]}
- **Skin Irritation:** Direct contact may cause skin irritation.^[3]

While the toxicological properties have not been fully investigated, it is crucial to handle **Dibenzosuberene** with the standard precautions for hazardous chemicals in a laboratory setting.^[1] Always operate in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.^{[3][4]}

Personal Protective Equipment (PPE)

A comprehensive PPE plan is the first line of defense against chemical exposure. The following table summarizes the recommended PPE for handling **Dibenzosuberenone**.

PPE Category	Specification	Purpose
Eye Protection	Tight-sealing chemical safety goggles or safety glasses with side shields (compliant with OSHA 29 CFR 1910.133 or European Standard EN166).[1][2][5]	Protects eyes from splashes and airborne dust particles.
Hand Protection	Chemically resistant, impervious gloves (e.g., Nitrile rubber). Inspect gloves prior to use.[1][2][3][6]	Provides a barrier against direct skin contact.
Body Protection	A lab coat with long sleeves or other protective clothing to prevent skin exposure.[1][2][6]	Prevents contamination of personal clothing and skin.
Respiratory Protection	Not required under normal conditions with adequate ventilation. If dust is generated or ventilation is poor, use a NIOSH/MSHA-approved respirator.[1][5][6]	Protects against inhalation of airborne particles.

Operational Plan: Step-by-Step Handling Procedure

This procedural guidance covers the key steps for safely handling **Dibenzosuberenone** in a laboratory setting.

A. Preparation and Weighing:

- Designated Area: Conduct all manipulations, including weighing and dilutions, within a certified chemical fume hood to control dust and vapors.[7]

- **Gather Materials:** Before starting, ensure all necessary PPE, spill containment materials, and waste containers are readily accessible.
- **Avoid Dust:** When handling the solid chemical, use techniques that minimize the formation of dust.[\[1\]](#)[\[2\]](#)[\[8\]](#)

B. General Handling and Use:

- **Avoid Contact:** Do not allow the chemical to come into contact with eyes, skin, or clothing.[\[1\]](#)[\[3\]](#)
- **Hygiene Practices:** Do not eat, drink, or smoke in the area where **Dibenzosuberenone** is handled. Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[3\]](#)
- **Storage:** Keep the container tightly closed in a dry, cool, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[8\]](#)

C. Post-Handling:

- **Decontamination:** Clean the work area and any equipment used with an appropriate solvent and cleaning agent.
- **PPE Removal:** Carefully remove and dispose of gloves and any other disposable PPE in the designated hazardous waste container.
- **Hand Washing:** Wash hands thoroughly as the final step.

Emergency and Disposal Plan

A. Accidental Release Measures (Spill Response):

- **Evacuate:** If the spill is large or ventilation is poor, evacuate the immediate area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Containment:** Wearing appropriate PPE, prevent further leakage or spillage if it is safe to do so.[\[3\]](#)

- Clean-up: For solid spills, carefully sweep up the material and place it into a suitable, labeled container for disposal. Avoid actions that generate dust.[1][2][6]

B. First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention if irritation persists.[1][3][8]
- Skin Contact: Wash off immediately with soap and plenty of water for at least 15 minutes. Get medical attention if irritation develops and persists.[3][8]
- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.[1][8]
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterward. Call a physician or poison control center immediately.[1][3][8]

C. Waste Disposal:

- Classification: Waste from **Dibenzosuberenone** and its contaminated materials must be treated as hazardous waste.[2]
- Procedure: Dispose of waste in accordance with all applicable federal, state, and local environmental regulations. Do not empty into drains or release into the environment.[1][2][3]
- Containers: Use approved and properly labeled containers for waste collection. Contaminated packaging should be disposed of in the same manner as the unused product. [2][3]

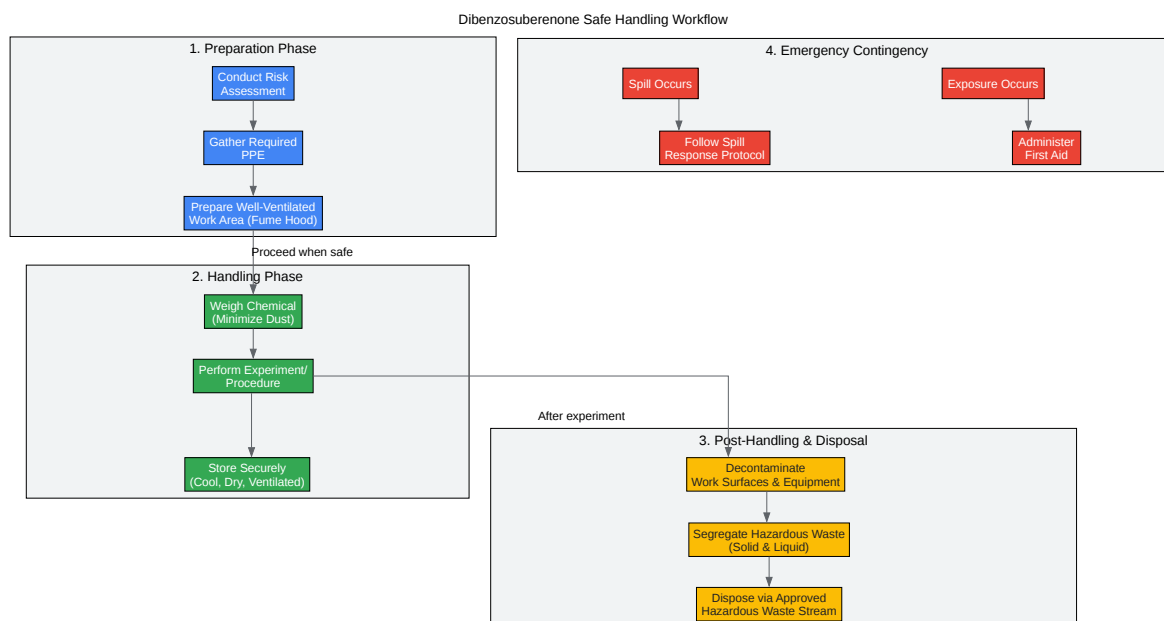
Chemical and Physical Properties

This table summarizes key quantitative data for **Dibenzosuberenone** (10,11-dihydro-5H-dibenzo[a,d]cyclohepten-5-one).

Property	Value	Reference
CAS Number	1210-35-1	[1][3]
Molecular Formula	C ₁₅ H ₁₂ O	[2]
Molecular Weight	208.26 g/mol	[2]
Physical State	Solid, Solid with a low melting point	[1][2][3]
Appearance	Yellow Solid	[1][2]
Melting Point	32 - 34 °C / 89.6 - 93.2 °F	[2][3]
Boiling Point	148 °C / 298.4 °F @ 0.3 mmHg	[1][2]
Water Solubility	Insoluble	[2]

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling and disposal of **Dibenzosuberone**.



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Caption: Workflow for safe handling of **Dibenzosuberone**.

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